

Safety and Handling of 1-Deoxy-1-nitro-D-mannitol: A Technical Guide

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Compound of Interest

Compound Name: *1-Deoxy-1-nitro-D-mannitol*

Cat. No.: *B078077*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety, handling, and known applications of **1-Deoxy-1-nitro-D-mannitol**. The information is intended to support laboratory professionals in the safe and effective use of this compound.

Chemical and Physical Properties

1-Deoxy-1-nitro-D-mannitol is a solid, inorganic molecule.[\[1\]](#)[\[2\]](#) While specific quantitative data is limited, the available information is summarized below.

Property	Value	Source
Molecular Formula	C ₆ H ₁₃ NO ₇	[2]
Molecular Weight	211.17 g/mol	[2]
CAS Number	14199-83-8	[2]
Appearance	Solid	[2]
Melting Point	133°C	[3]
Boiling Point	608.3°C at 760 mmHg	[3]
Flash Point	268.9°C	[3]
Density	1.632 g/cm ³	[3]
Storage Class Code	11 - Combustible Solids	[2]

Hazard Identification and Safety Precautions

According to available safety data sheets, 1-Deoxy-1-nitro-L-mannitol (an isomer) is not considered hazardous by the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200).[\[4\]](#) However, as with any chemical, appropriate laboratory safety practices should be followed.

Personal Protective Equipment (PPE):

- Eye Protection: Eyeshields or safety glasses compliant with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166 should be worn.[\[2\]](#)[\[4\]](#)
- Hand Protection: Wear appropriate protective gloves to prevent skin contact.[\[2\]](#)[\[4\]](#)
- Respiratory Protection: A dust mask (type N95 or equivalent) should be used if dust formation is likely.[\[2\]](#)
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[\[4\]](#)

Handling and Storage:

- Ensure adequate ventilation in the handling area.[4]
- Avoid dust formation.[4]
- Store in a well-ventilated place. Keep container tightly closed.
- Incompatible with strong oxidizing agents.[4]

First Aid Measures:

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if symptoms occur.[4]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[4]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[4]

Toxicological Information

Specific toxicological data for **1-Deoxy-1-nitro-D-mannitol**, such as LD50 values, are not readily available in the searched literature. However, information on the broader classes of nitrates/nitrites and mannitol can provide some insight.

Nitrates and nitrites themselves are not carcinogenic, but they can react with other compounds to form carcinogens.[5] Ingestion of high levels of nitrites has been associated with methemoglobinemia.[6] All nitric esters are known to be vasodilators, which can cause headaches upon exposure.[7] However, solids are less likely to penetrate the skin compared to liquids or vapors.[7]

D-mannitol, the parent compound, is generally considered biologically inert and has low toxicity. [8] It is used as an osmotic diuretic.[9]

Experimental Applications and Protocols

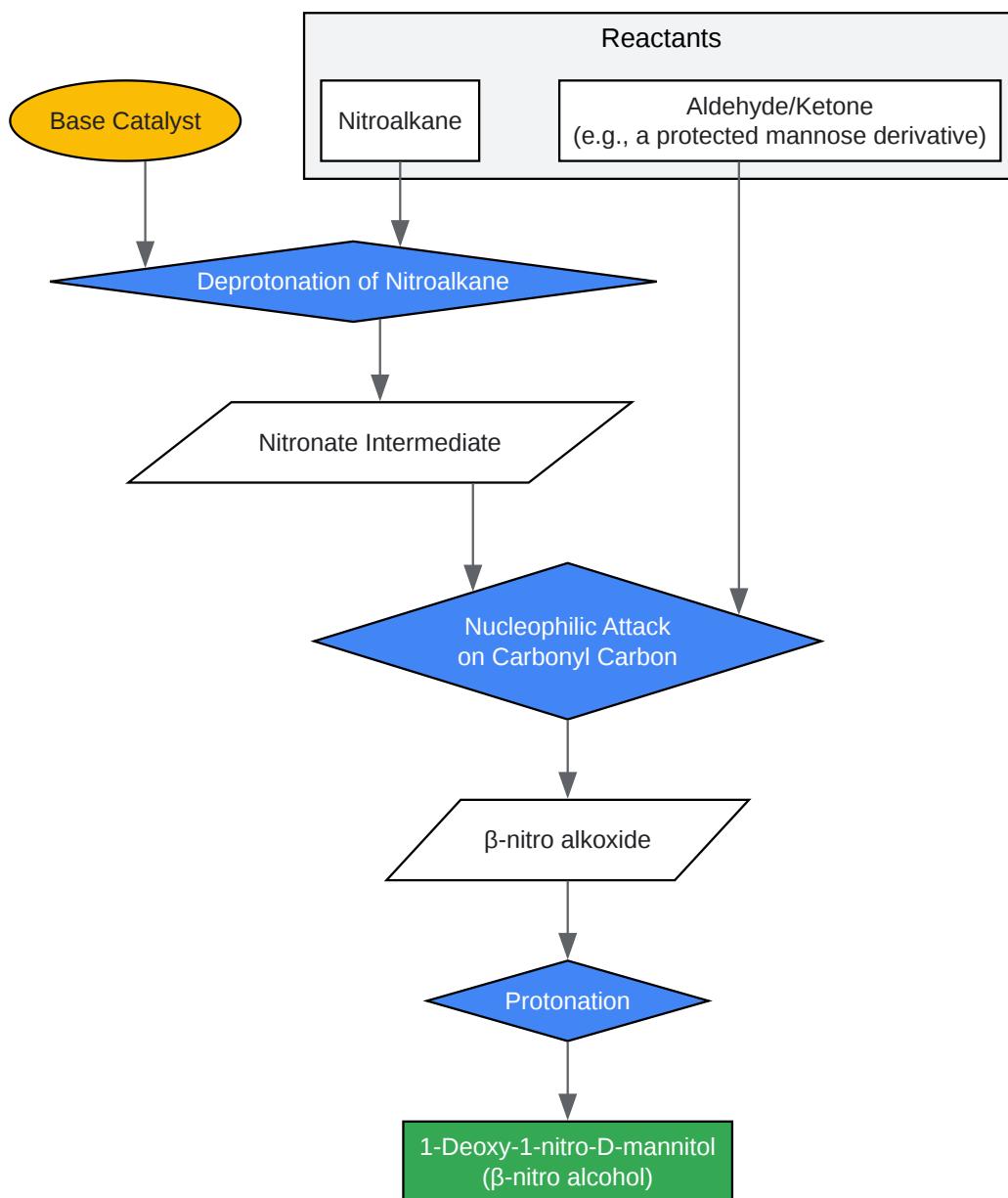
The primary documented use of **1-Deoxy-1-nitro-D-mannitol** is as a voltammetric reagent for monitoring blood-brain barrier (BBB) transport.[1][10]

Synthesis of 1-Deoxy-1-nitro-D-mannitol

A general synthesis method involves the reaction of sodium nitrite with mannitol in the presence of hydrochloric acid.[1] Another potential synthetic route is via a Henry reaction (nitroaldol reaction), which is a base-catalyzed carbon-carbon bond-forming reaction between a nitroalkane and an aldehyde or ketone.[11][12][13]

Conceptual Synthesis Workflow via Henry Reaction:

Conceptual Synthesis Workflow

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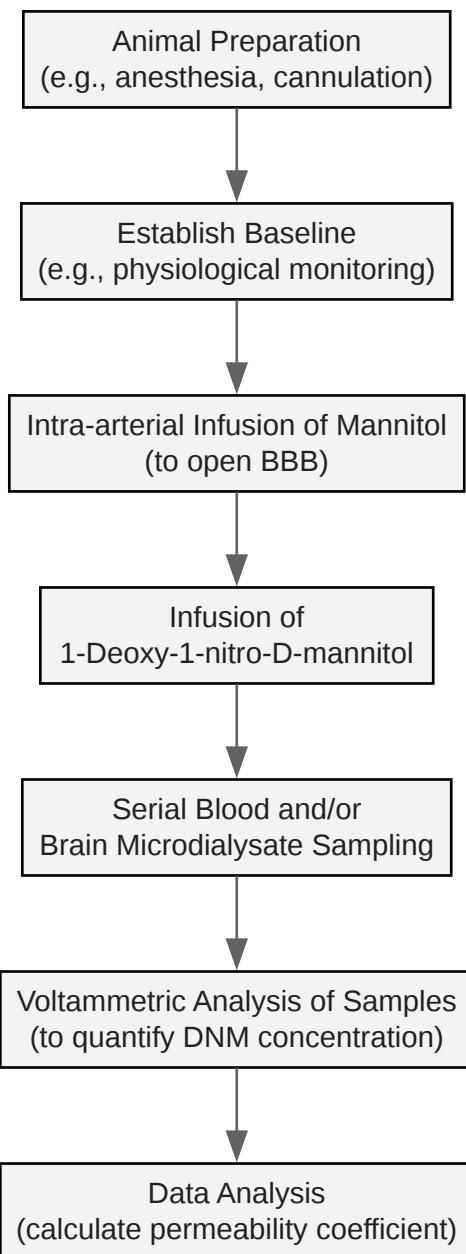
Caption: Conceptual workflow for the synthesis of **1-Deoxy-1-nitro-D-mannitol** via the Henry reaction.

Blood-Brain Barrier Permeability Assay

While a specific protocol for using **1-Deoxy-1-nitro-D-mannitol** in a BBB permeability assay is not detailed in the literature, a general workflow can be described. Mannitol is known to transiently open the BBB by osmotic disruption.[8]

General Experimental Workflow for In Vivo BBB Permeability Assay:

In Vivo BBB Permeability Assay Workflow

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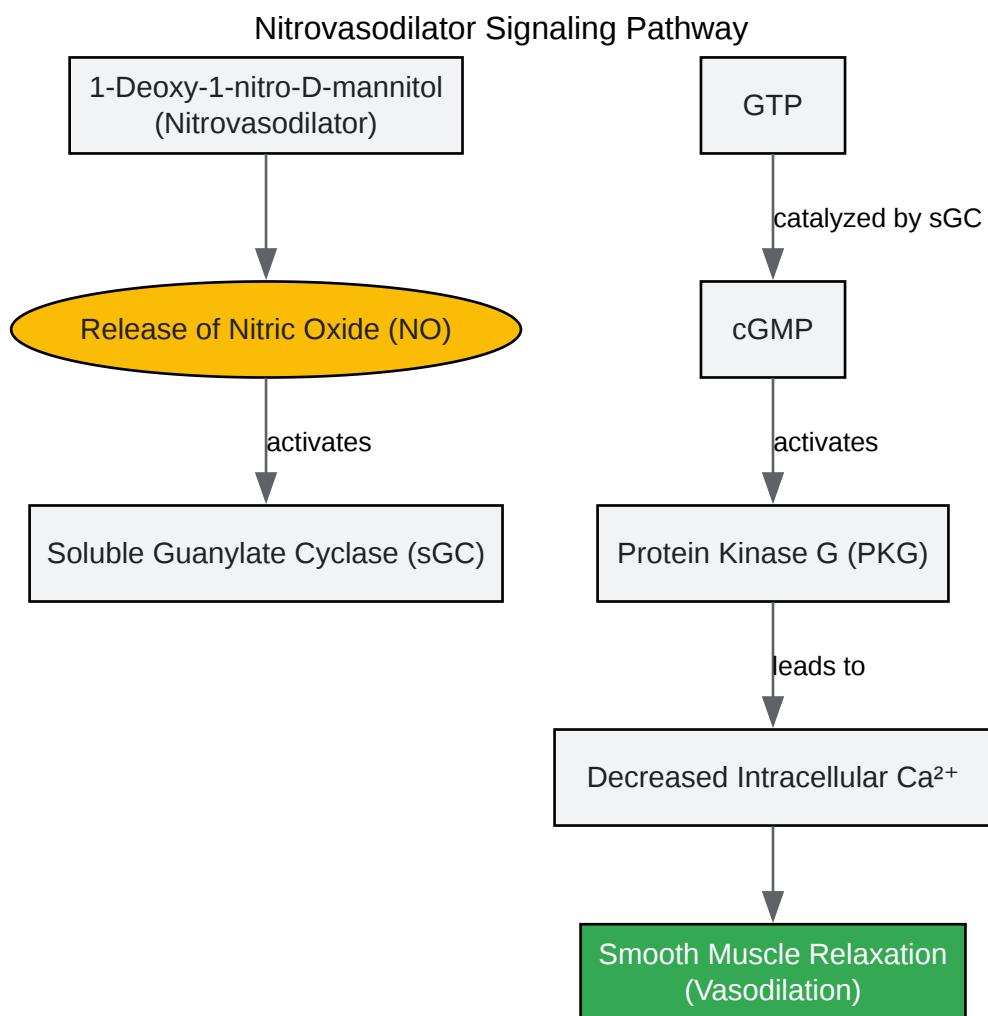
Caption: General workflow for an in vivo blood-brain barrier permeability assay using mannitol and a test compound.

Potential Biological Activity: Vasodilation

As a nitro-compound, **1-Deoxy-1-nitro-D-mannitol** may act as a nitrovasodilator.

Nitrovasodilators are prodrugs that release nitric oxide (NO).^[2] NO then activates soluble guanylate cyclase, leading to an increase in cyclic guanosine monophosphate (cGMP) and subsequent vasodilation.^{[1][2]}

Signaling Pathway of Nitrovasodilator-Induced Vasodilation:



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